

Essential Safety and Operational Guide for Handling 3-Hydroxyisonicotinic Acid

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Compound of Interest

Compound Name: 3-Hydroxyisonicotinic acid

Cat. No.: B130362

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Hydroxyisonicotinic acid**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxyisonicotinic acid is a solid, crystalline powder that can cause skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]} Therefore, stringent adherence to PPE protocols is mandatory.

Summary of Required PPE

PPE Category	Specification
Eye Protection	Chemical safety goggles are required at all times. ^[1] A face shield should be used when there is a risk of splashing. ^[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile) must be worn. ^[1] Gloves should be inspected before use and changed immediately if contaminated or damaged.
Respiratory Protection	A NIOSH-approved dust respirator or the use of a chemical fume hood is required when handling the solid powder to avoid inhalation of dust particles. ^[1]
Body Protection	A standard laboratory coat must be worn and kept fully buttoned. ^[3] Protective clothing and boots may be required for larger scale operations. ^[1]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- All handling of solid **3-Hydroxyisonicotinic acid** should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Use a non-sparking spatula or scoop to weigh the desired amount of the compound onto a tared weigh boat or into a suitable container.
- Avoid creating dust. If dust is generated, use a gentle sweeping motion to collect it, do not blow it.

2. Dissolution:

- When dissolving the solid, add the powder slowly to the solvent to prevent splashing.
- If the dissolution process is exothermic, use an ice bath to control the temperature of the vessel.
- Ensure the vessel is appropriately vented if there is a possibility of gas evolution.

3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[\[1\]](#)
- Decontaminate all surfaces and equipment that came into contact with the chemical.

Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

All waste containing **3-Hydroxyisonicotinic acid** must be treated as chemical waste and disposed of according to institutional and local regulations.

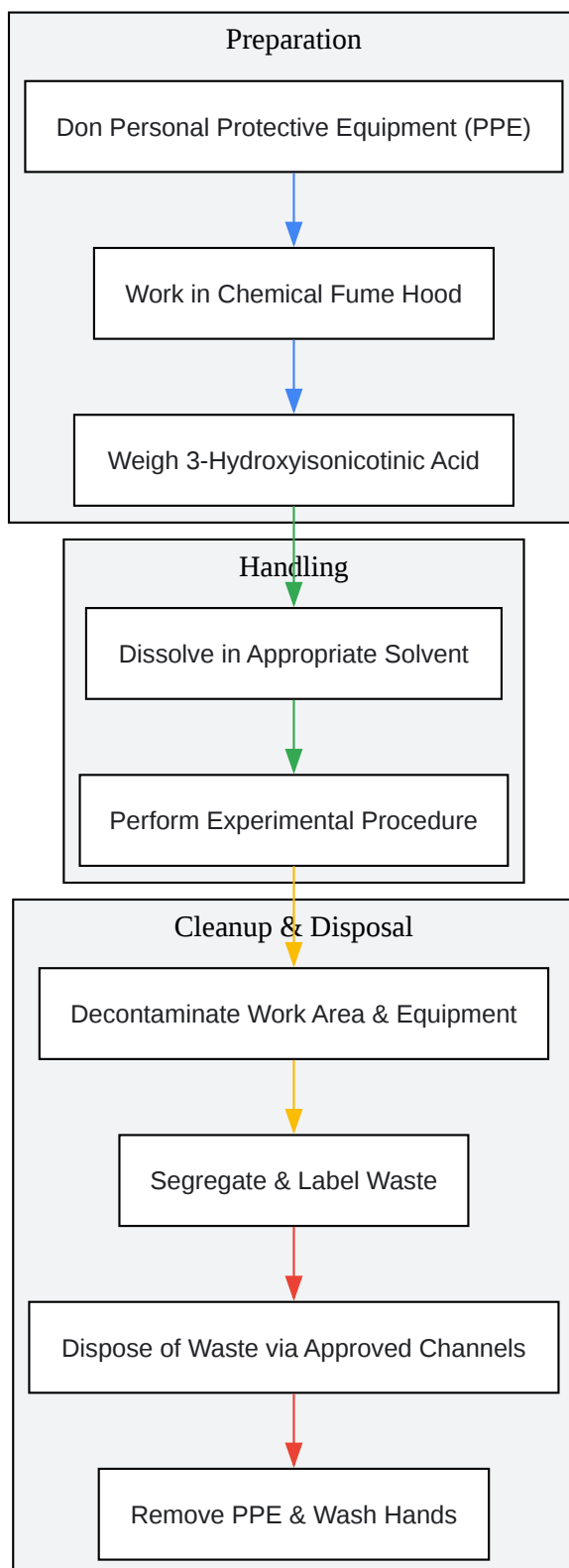
- Solid Waste:
 - Collect unused solid **3-Hydroxyisonicotinic acid** and any contaminated disposable materials (e.g., weigh boats, gloves, paper towels) in a clearly labeled, sealed container for solid chemical waste.

- The waste should be categorized as non-halogenated organic solid waste.
- Liquid Waste:
 - Solutions of **3-Hydroxyisonicotinic acid** should be collected in a labeled, sealed container for non-halogenated organic liquid waste.
 - Do not mix with halogenated solvents or other incompatible waste streams.
 - The pH of the waste solution should be neutralized if it is acidic or basic, following institutional safety protocols, before being collected for disposal.
- Empty Containers:
 - Thoroughly rinse empty containers with a suitable solvent. The rinsate should be collected as liquid chemical waste.
 - Once cleaned, containers can be disposed of according to institutional guidelines for decontaminated glassware or plastic.

Quantitative Data

Property	Value
Chemical Formula	C ₆ H ₅ NO ₃
Molecular Weight	139.11 g/mol
Appearance	Yellow to deep yellow-red crystal or powder[1]
Melting Point	315°C (decomposes)[1]
Occupational Exposure Limits (OELs)	No specific OEL (e.g., PEL, TLV) has been established. Follow standard good laboratory practices for handling powdered chemicals.

Experimental Workflow Diagram



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Caption: Workflow for Safe Handling of **3-Hydroxyisonicotinic Acid**.

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References

- 1. fishersci.com [fishersci.com]
- 2. ini2021.com [ini2021.com]
- 3. 2-Hydroxyisonicotinic Acid | C₆H₅NO₃ | CID 280756 - PubChem [pubchem.ncbi.nlm.nih.gov]
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